

CADION 2B molecular formula and weight

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Compound of Interest

Compound Name: CADION 2B
Cat. No.: B1580942

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In-Depth Technical Guide to CADION 2B

For Researchers, Scientists, and Drug Development Professionals

Core Molecular Properties

CADION 2B is a chemical compound with the molecular formula C₂₂H₁₆N₆O₂.^{[1][2][3][4]} It has a molecular weight of approximately 396.41 g/mol .^{[1][2]} The compound is registered under the CAS Number 6708-61-8. It is important to distinguish **CADION 2B** as a specific chemical entity from commercially available "CADION 2B Reagent Solutions," which may contain other components and are formulated for specific applications like the detection of calcium and magnesium ions.^[5]

Property	Value	Reference
Molecular Formula	C ₂₂ H ₁₆ N ₆ O ₂	[1] [2] [3] [4]
Molecular Weight	~396.41 g/mol	[1] [2]
CAS Number	6708-61-8	

Primary Application: Spectrophotometric Analysis

CADION 2B is primarily utilized as a chromogenic reagent in analytical chemistry for the spectrophotometric determination of heavy metal ions, most notably silver (Ag⁺).^{[1][6]} This method is valued for its high sensitivity and selectivity.

Mechanism of Action in Silver Detection

The fundamental principle behind the use of **CADION 2B** in silver detection is the formation of a colored complex. In an alkaline environment and in the presence of a surfactant such as Triton X-100, **CADION 2B** reacts with silver ions to produce a stable, dark red-violet complex. [6] This resulting complex exhibits a distinct absorption maximum at a wavelength of 565 nm, which allows for its quantification using a spectrophotometer. The intensity of the color is directly proportional to the concentration of silver in the sample, adhering to the Beer-Lambert Law within a specific concentration range.

Experimental Protocol: Spectrophotometric Determination of Silver

The following is a detailed methodology for the determination of silver ions in an aqueous sample using **CADION 2B**.

Reagents and Solutions

- **CADION 2B** Solution: Prepare a standard solution of **CADION 2B** of a specified concentration in a suitable solvent.
- Triton X-100 Solution: Prepare a solution of Triton X-100 to act as a surfactant.
- Buffer Solution (pH 9.2): A buffer solution is required to maintain the optimal alkaline pH for the complex formation.
- Standard Silver Solution: A stock solution of a known silver concentration from which calibration standards will be prepared.
- EDTA Solution (Masking Agent): An optional solution of ethylenediaminetetraacetic acid (EDTA) can be used to mask potential interference from other metal cations.[6]

Instrumentation

- Spectrophotometer capable of measuring absorbance at 565 nm.
- pH meter.

- Standard laboratory glassware.

Experimental Procedure

- Preparation of Calibration Curve:
 - Prepare a series of standard solutions of silver with concentrations ranging from 0.02 to 0.8 µg/mL by diluting the stock silver solution.[6]
 - To each standard, add the **CADION 2B** solution, Triton X-100 solution, and the pH 9.2 buffer.
 - Allow sufficient time for the color of the complex to develop fully.
 - Measure the absorbance of each standard at 565 nm against a reagent blank.
 - Plot a graph of absorbance versus concentration to create the calibration curve.
- Sample Analysis:
 - Take a known volume of the water sample to be analyzed.
 - Add the same amounts of **CADION 2B** solution, Triton X-100 solution, and pH 9.2 buffer as used for the standards.
 - If interfering ions are suspected, add the EDTA masking agent.[6]
 - Allow for the color to develop.
 - Measure the absorbance of the sample at 565 nm.
 - Determine the concentration of silver in the sample by comparing its absorbance to the calibration curve.

Quantitative Data Summary

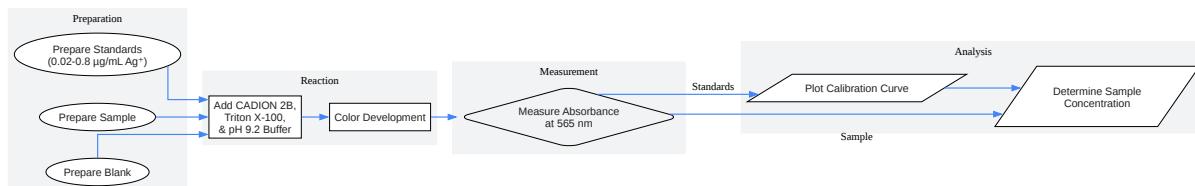
Parameter	Value	Reference
Wavelength of Maximum Absorption (λ_{max})	565 nm	[6]
Optimal pH	9.2	[6]
Linear Range (Beer's Law)	0.02 - 0.8 $\mu\text{g/mL}$	[6]
Molar Absorptivity	$1.0 \times 10^5 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[6]

Signaling Pathways and Biological Activity

Extensive searches of scientific literature and chemical databases did not yield any evidence of **CADION 2B** being involved in biological signaling pathways or possessing any characterized biological activity. Its primary and currently known application is in the field of analytical chemistry as a chromogenic reagent for metal ion detection. The term "mechanism of action" in the context of **CADION 2B** refers to the chemical reaction of complex formation with metal ions, which leads to a measurable color change, rather than an interaction with biological systems.

Visualizations

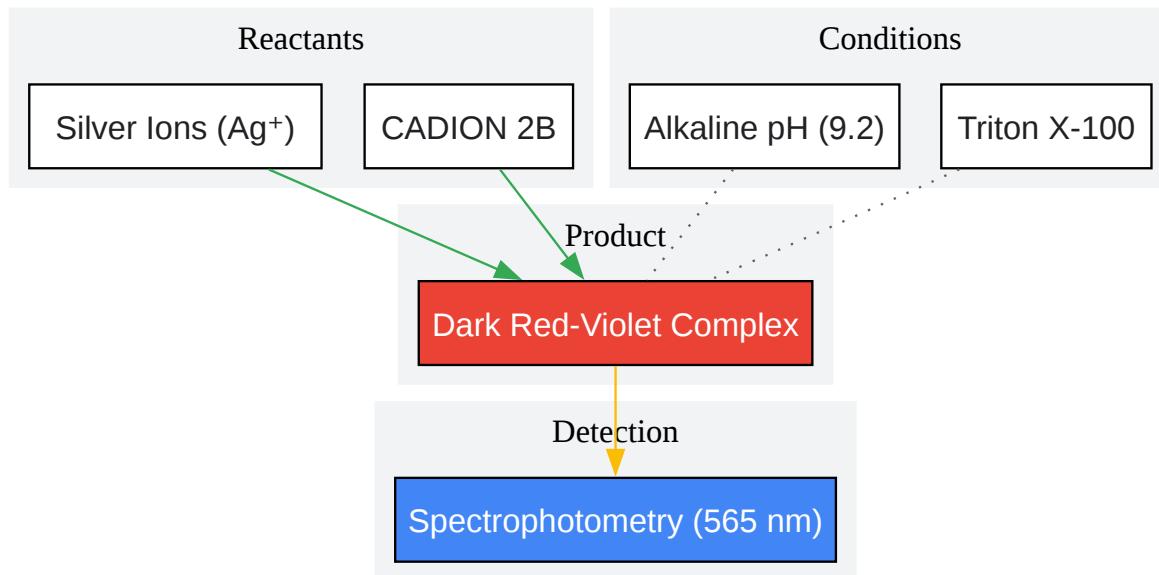
Experimental Workflow for Silver Determination



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Caption: Workflow for the spectrophotometric determination of silver using **CADION 2B**.

Logical Relationship of Components in Silver Detection

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Caption: Key components and conditions for the formation and detection of the Ag^+ -**CADION 2B** complex.

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